

# Direct Red 239: A Technical Deep Dive into its Material Science Applications

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Compound of Interest	
Compound Name:	Direct red 239
Cat. No.:	B15291619
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**Introduction:** **Direct Red 239**, a synthetic azo dye, is a well-established colorant primarily utilized in the textile, paper, and leather industries. Its principal function lies in imparting a vibrant red hue to cellulosic fibers through a direct dyeing process. While its role as a colorant is extensively documented, this technical guide explores its existing and potential applications within the broader field of material science, moving beyond coloration to investigate its utility as a functional component in advanced materials.

## Core Properties of Direct Red 239

**Direct Red 239** is a reactive dye, signifying that it forms a covalent bond with the substrate, leading to high wash fastness.<sup>[1][2]</sup> This property is fundamental to its traditional applications and hints at its potential for permanent surface modification of materials.

Property	Value	Reference
Molecular Formula	C41H24N6Na4O15S4	[3]
Molecular Weight	1060.9 g/mol	[3]
Appearance	Red-brown powder	[4]
Solubility	Soluble in water (yielding a yellow-light red solution) and Dimethylformamide (DMF). Insoluble in butanol and acetone.	[4][5]

## Applications in Material Science

While research into the functional applications of **Direct Red 239** in material science is not as extensive as its use in dyeing, several areas show promise. These applications primarily leverage its reactive nature and

the inherent properties of its azo chromophore.

## Surface Modification of Cellulosic Materials

The most direct application of **Direct Red 239** in material science is the surface modification of cellulosic fibers, such as cotton. The dye's reactive groups form covalent bonds with the hydroxyl groups present in cellulose, permanently altering the surface chemistry of the material.[\[1\]](#)[\[6\]](#)

A notable example involves the co-bath hot-batch dyeing of cotton fibers with dopamine and C.I. Reactive Red 239. This process not only colors the fabric but also modifies the surface with a polydopamine layer, which can impart additional functionalities.

### Experimental Protocol: Co-bath Hot-Batch Dyeing of Cotton with Dopamine and **Direct Red 239**

This protocol is a generalized representation based on established dyeing principles.

- Preparation of Dyebath: A solution containing **Direct Red 239**, dopamine hydrochloride, and a suitable buffer (e.g., sodium carbonate) is prepared in distilled water.
- Immersion of Substrate: A pre-cleaned cotton fabric is immersed in the dyebath.
- Heating and Fixation: The bath is heated to a specific temperature (e.g., 80-90°C) and maintained for a set duration to facilitate the polymerization of dopamine and the covalent bonding of the dye to the cotton fibers.
- Washing and Drying: The dyed and modified fabric is thoroughly rinsed with water to remove any unfixed dye and reagents and is then dried.

Caption: Experimental workflow for the surface modification of cotton using **Direct Red 239** and dopamine.

## Potential in Functional Coatings and Films

The principle of covalent bonding can be extended to create functional coatings on various substrates. While specific research on **Direct Red 239** for advanced functional coatings is limited, the broader class of reactive azo dyes is being explored for applications such as nonlinear optics.[\[7\]](#) Azo dyes, when incorporated into polymer films, can exhibit changes in their refractive index upon exposure to light, a property valuable for optical data storage and processing.

The creation of such a functional film would involve covalently attaching **Direct Red 239** to a polymer backbone, resulting in a colored polymer that could then be cast into a thin film.

## Environmental Remediation: Adsorption and Degradation

An indirect but significant application of material science related to **Direct Red 239** is in the development of materials for its removal from wastewater. Due to its persistence and potential ecotoxicity, various adsorbent materials are being investigated for their efficacy in capturing this dye.[\[4\]](#)[\[8\]](#)[\[9\]](#)

Furthermore, advanced oxidation processes (AOPs) utilizing semiconductor photocatalysts are being studied for the degradation of **Direct Red 239**.[\[4\]](#) These studies fall under the purview of environmental material science, focusing on the synthesis and characterization of materials that can effectively mineralize the dye into less harmful compounds.

### Quantitative Data on **Direct Red 239** Degradation

Treatment Process	Initial Dye Concentration (mg/L)	Decolorization Efficiency (%)	Time	Reference
Ozonation	50	>95	4 min	<a href="#">[10]</a>
Biodegradation ( <i>Shewanella xiamenensis</i> G5-03)	50	100	5 hours	<a href="#">[8]</a>

```
graph degradation_pathway {
rankdir=LR;
node [shape=rectangle, style=filled, fillcolor="#F1F3F4", fontcolor="#202124"];
edge [color="#EA4335"];

"Direct Red 239" [fillcolor="#FBBC05"];
"Intermediate Products" [fillcolor="#4285F4"];
"Mineralization Products\n(CO2, H2O, etc.)" [fillcolor="#34A853"];

"Direct Red 239" -> "Intermediate Products" [label="AOPs/Biodegradation"];
"Intermediate Products" -> "Mineralization Products";
}
```

Caption: Generalized degradation pathway of **Direct Red 239**.

## Future Perspectives and Conclusion

**Direct Red 239** is a well-established reactive dye with a primary role in coloration. Its application in material science is currently centered on the permanent modification of cellulosic surfaces. While direct evidence of its use in advanced functional materials like nonlinear optical films or sensors is scarce, the chemistry of reactive azo dyes suggests a potential for such applications.

Future research could focus on:

- Synthesis of Functional Polymers: Incorporating **Direct Red 239** as a monomer in polymerization reactions to create novel functional materials.
- Layer-by-Layer Assembly: Utilizing **Direct Red 239** in layer-by-layer assembly techniques to construct thin films with specific optical or electronic properties.
- Sensor Development: Exploring the potential of **Direct Red 239**-modified substrates as colorimetric sensors for various analytes.

In conclusion, while **Direct Red 239** remains a workhorse in the dyeing industry, its potential in advanced material science is an area ripe for exploration. Its reactive nature and inherent chromophoric properties provide a foundation for the development of new functional materials. Further research is necessary to fully unlock the potential of this versatile dye beyond its traditional application.

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- To cite this document: BenchChem. [Direct Red 239: A Technical Deep Dive into its Material Science Applications]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15291619#direct-red-239-applications-in-material-science\]](https://www.benchchem.com/product/b15291619#direct-red-239-applications-in-material-science)

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